

An In-depth Technical Guide to 2,4,6-Tris[(dimethylamino)methyl]phenol

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Compound of Interest

Compound Name:	2,4,6- <i>Tris(dimethylaminomethyl)phenol</i>
Cat. No.:	B167129

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 2,4,6-Tris[(dimethylamino)methyl]phenol, a versatile molecule widely recognized for its catalytic activity. This document delves into its chemical and physical properties, detailed synthesis protocols, and its primary applications, with a focus on its role as a curing agent and accelerator in epoxy resin systems. Quantitative data from various studies are summarized in structured tables to facilitate comparison and analysis. Furthermore, this guide presents detailed experimental methodologies and visual representations of chemical pathways and workflows to support researchers and professionals in their scientific endeavors. While the compound's primary applications are in materials science, this guide also touches upon its toxicological profile, which is of relevance to health and safety considerations in any research or development setting.

Introduction

2,4,6-Tris[(dimethylamino)methyl]phenol is an organic compound featuring a phenol ring substituted with three dimethylaminomethyl groups at the ortho and para positions relative to the hydroxyl group.^[1] This unique structure, combining a phenolic hydroxyl group and tertiary amine functionalities, is central to its chemical behavior and utility.^[1] It is widely known by its CAS Registry Number 90-72-2.^[1] The molecule's chemical formula is C₁₅H₂₇N₃O.^[1] A key

application of this compound is as a catalyst for epoxy resin chemistry, where it can function as a homopolymerization catalyst or as an accelerator for other curing agents.^{[2][3]} It is considered one of the most extensively used room-temperature accelerators for two-component epoxy resin systems.^{[2][3]}

Chemical and Physical Properties

2,4,6-Tris[(dimethylamino)methyl]phenol is an amber to red-brown liquid with an amine-like odor.^[4] It is less dense than water and its vapors are heavier than air.^[4] A summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Reference(s)
IUPAC Name	2,4,6-Tris[(dimethylamino)methyl]phenol	[1][2]
CAS Number	90-72-2	[1][2]
Molecular Formula	C ₁₅ H ₂₇ N ₃ O	[1][2]
Molecular Weight	265.39 g/mol	[4]
Appearance	Amber to red-brown liquid	[4]
Odor	Amine-like	[4]
Boiling Point	130-135 °C at 1 mmHg	[5]
Density	0.969 g/mL at 25 °C	[5]
Flash Point	124 °C (closed cup)	[3]
Refractive Index	n _{20/D} 1.516	[5]
Vapor Pressure	<0.01 mmHg at 21 °C	[5]
Solubility	Moderately soluble in water	[6]

Synthesis

The most established method for synthesizing 2,4,6-Tris[(dimethylamino)methyl]phenol is the Mannich reaction.^{[2][7]} This organic reaction involves the aminoalkylation of the acidic protons on the phenol ring with formaldehyde and dimethylamine.^[7]

General Reaction Scheme

```
// Invisible nodes and edges for alignment p1 [style=invis, width=0]; p2 [style=invis, width=0];
phenol -> p1 [style=invis]; formaldehyde -> p1 [style=invis]; dimethylamine -> p1 [style=invis];
p1 -> product [label="Reaction\n(Heat)", color="#EA4335", fontcolor="#202124"]; } }
```

A diagram illustrating the reactants and products of the Mannich reaction.

Experimental Protocols

Several variations of the Mannich reaction have been reported for the synthesis of this compound. Below are two detailed protocols.

Protocol 1: Synthesis using Paraformaldehyde

This method utilizes paraformaldehyde as the source of formaldehyde.^[1]

- Materials:
 - Phenol (1 equivalent)
 - Dimethylamine aqueous solution (e.g., 40%) (at least 3 equivalents)
 - Paraformaldehyde (at least 3 equivalents)
- Procedure:
 - In a four-neck flask equipped with a stirrer, reflux condenser, and thermometer, add phenol and the dimethylamine aqueous solution.
 - Stir the mixture at room temperature for 15-30 minutes until homogeneous.
 - At a temperature of 20-50 °C, add paraformaldehyde in portions over a period of 1 hour.^[1]
 - Heat the reaction mixture to 70-80 °C and maintain for 2-3 hours.^[1]

- After the reaction is complete, cool the mixture and perform an oil-water separation.
- The organic layer is then subjected to vacuum distillation to remove residual water and purify the product.[\[1\]](#)

Protocol 2: Synthesis using Formalin and an Organic Solvent

This protocol uses an aqueous formaldehyde solution (formalin) and an organic solvent.[\[8\]](#)

- Materials:

- Phenol (1 mole)
- N,N'-tetramethylmethylen-bis-amine (1.51 moles)
- Formalin (1.50 moles)
- Methanol (10-20 wt%)

- Procedure:

- Heat a mixture of phenol, N,N'-tetramethylmethylen-bis-amine, formalin, and methanol in an autoclave to 65 °C.[\[8\]](#)
- Incubate the reaction at this temperature for 2 hours.[\[8\]](#)
- After the reaction, distill off the methanol from the reaction mixture.
- Fractionate the remaining mixture. The product fraction is isolated at a boiling point of 140-145 °C / 5 mm Hg.[\[8\]](#) A yield of 94.6% has been reported for this method.[\[8\]](#)

Synthesis Workflow

A flowchart of the synthesis and purification process.

Applications in Epoxy Resin Systems

The primary industrial application of 2,4,6-Tris[(dimethylamino)methyl]phenol is as a catalyst and curing accelerator for epoxy resins.[\[2\]](#)[\[3\]](#) It can be used alone as a curing agent or in combination with other hardeners such as polyamides, amidoamines, and anhydrides.

Mechanism of Action in Epoxy Curing

2,4,6-Tris[(dimethylamino)methyl]phenol, a tertiary amine, acts as a Lewis base catalyst. The tertiary amine groups facilitate the ring-opening polymerization of the epoxy groups. The mechanism involves the tertiary amine activating the epoxide ring, making it more susceptible to nucleophilic attack by the curing agent (e.g., an amine or anhydride). This catalytic action lowers the activation energy of the curing reaction, thereby increasing the cure speed.[\[1\]](#)

Catalytic Role in Epoxy-Anhydride Curing:

A simplified diagram of the catalytic cycle in epoxy-anhydride systems.

Performance as a Curing Accelerator

The addition of 2,4,6-Tris[(dimethylamino)methyl]phenol significantly impacts the curing characteristics and final properties of epoxy resins.

Effect on Curing Kinetics:

Studies using Differential Scanning Calorimetry (DSC) have shown that increasing the concentration of 2,4,6-Tris[(dimethylamino)methyl]phenol in an epoxy-anhydride system decreases the apparent activation energy and the reaction temperature of the curing process. [\[9\]](#) This confirms its role as an effective accelerator.[\[9\]](#)

Effect on Mechanical and Thermal Properties:

The concentration of the accelerator influences the mechanical properties of the cured epoxy. For instance, in one study, the addition of 1% and 2% of the accelerator enhanced the high-temperature performance and tensile strength of the cured resin.[\[9\]](#) However, a 3% concentration showed a weakening effect, suggesting that an optimal concentration exists for specific formulations.[\[9\]](#)

Another study on recyclable epoxy-anhydride resins provides quantitative data on the effect of the formulation on the final properties, where 2,4,6-Tris[(dimethylamino)methyl]phenol was used as a catalyst. The formulations and resulting properties are summarized in Table 2.

Formulation	DGEBA (g)	GA (g)	DMP-30 (g)	Tensile Strength (MPa)	Elongation at Break (%)	Glass Transition Temp. (Tg) (°C)
Epoxy1	10	3.35	0.27	70.1 ± 2.5	4.5 ± 0.3	105.3
Epoxy2	10	4.19	0.29	75.3 ± 3.1	5.2 ± 0.4	112.8
Epoxy3	10	5.03	0.31	80.2 ± 2.8	6.1 ± 0.5	118.5
Epoxy4	10	5.87	0.32	72.4 ± 3.5	5.5 ± 0.6	110.2
Epoxy5	10	6.71	0.34	65.8 ± 4.0	4.8 ± 0.7	102.1

Data adapted from a study on recyclable epoxy-anhydride resins.[\[10\]](#)

DGEBA:

Diglycidyl ether of bisphenol

A; GA:

Glutaric anhydride.

Other Applications

Besides its primary role in epoxy systems, 2,4,6-Tris[(dimethylamino)methyl]phenol is also used in other areas:

- Polyurethane Chemistry: It serves as a trimerization catalyst in the production of polyurethanes, promoting the reaction between isocyanates and polyols.[\[2\]](#)[\[7\]](#)

- Synthesis of Functional Materials: Its high functionality makes it a useful building block in organic synthesis for creating specialized materials such as anion exchange membranes for fuel cells.[7]

Spectroscopic Data

Characterization of 2,4,6-Tris[(dimethylamino)methyl]phenol is typically performed using various spectroscopic techniques.

- ^1H NMR: Proton NMR spectra are available for this compound, providing information about the hydrogen atoms in the molecule.
- FT-IR: Fourier-transform infrared spectroscopy reveals the vibrational modes of the molecule. The FT-IR spectrum has been recorded in the 4000–400 cm^{-1} range.[7]
- Mass Spectrometry: Mass spectral data, including GC-MS, are available from databases such as PubChem and the NIST WebBook.[9][11]

Toxicological and Safety Information

2,4,6-Tris[(dimethylamino)methyl]phenol is a corrosive substance that can cause severe skin burns and eye damage.[12] It is harmful if swallowed or in contact with skin.[12] Due to its toxic and corrosive nature, appropriate personal protective equipment, including gloves, goggles, and protective clothing, should be worn when handling this chemical.[12] It is also known to be a skin sensitizer, and repeated exposure can lead to allergic contact dermatitis.[13]

Conclusion

2,4,6-Tris[(dimethylamino)methyl]phenol is a commercially significant compound with a well-established role as a catalyst and accelerator in the polymer industry, particularly for epoxy and polyurethane systems. Its synthesis via the Mannich reaction is a robust and scalable process. The ability of this compound to significantly influence the curing kinetics and final properties of thermosetting polymers makes it an invaluable tool for formulators and materials scientists. While its toxicological profile necessitates careful handling, its performance benefits have solidified its position in a wide range of industrial applications. This guide provides a foundational understanding of this versatile chemical for researchers and professionals in materials science and related fields. The lack of significant biological activity data, beyond

toxicology, suggests its limited direct applicability in drug development, although its use in creating polymeric materials for biomedical applications could be an area for future exploration.

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References

- 1. nbino.com [nbino.com]
- 2. Study of epoxy compounds. Part VI. Curing reactions of epoxy resin and acid anhydride with amine, acid, alcohol, and phenol as catalysts | Semantic Scholar [semanticscholar.org]
- 3. 2,4,6-Tris(dimethylaminomethyl)phenol - Wikipedia [en.wikipedia.org]
- 4. 2,4,6-Tris((dimethylamino)methyl)phenol | C15H27N3O | CID 7026 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. apps.dtic.mil [apps.dtic.mil]
- 6. echemi.com [echemi.com]
- 7. nbino.com [nbino.com]
- 8. 2017erp.com [2017erp.com]
- 9. researchgate.net [researchgate.net]
- 10. mdpi.com [mdpi.com]
- 11. researchgate.net [researchgate.net]
- 12. Tris(dimethylaminomethyl)phenol: An Overview of its Properties, Composition, Applications, and Storage _ Chemicalbook [chemicalbook.com]
- 13. researchgate.net [researchgate.net]
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